

Stability and Storage of 1-(Benzyloxy)-3-ethynylbenzene: A Technical Guide

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Compound of Interest

Compound Name: 1-(Benzyloxy)-3-ethynylbenzene

Cat. No.: B163511

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and storage of **1-(Benzyloxy)-3-ethynylbenzene**, a key intermediate in various synthetic applications, including drug discovery. This document outlines the known stability profile, recommended storage conditions, potential degradation pathways, and detailed experimental protocols for stability assessment.

Chemical and Physical Properties

1-(Benzyloxy)-3-ethynylbenzene is a flammable liquid that requires careful handling and storage. It is known to be a skin and eye irritant and is classified as a potential carcinogen. The compound is sensitive to moisture and should be stored accordingly.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₂ O	ChemScene
Molecular Weight	208.26 g/mol	ChemScene
Appearance	Not specified, likely a liquid	General Chemical Knowledge
Storage Temperature	2-8 °C	Sigma-Aldrich, ChemScene
Key Hazards	Flammable, Skin/Eye Irritant, Potential Carcinogen	Sigma-Aldrich
Moisture Sensitivity	Yes	Sigma-Aldrich

Stability Profile and Recommended Storage

Proper storage of **1-(Benzyloxy)-3-ethynylbenzene** is crucial to maintain its purity and prevent degradation. The compound is chemically stable under standard ambient conditions for short periods, but for long-term storage, specific conditions are recommended.

Key Storage Recommendations:

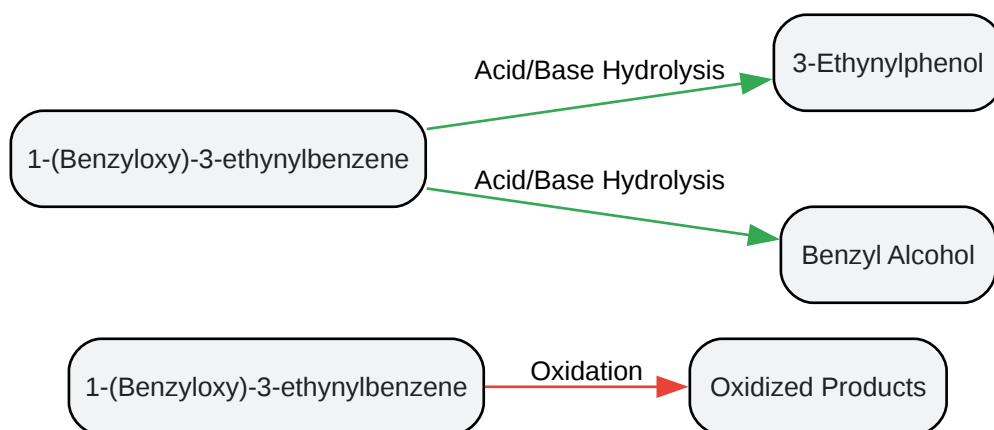
- **Temperature:** The recommended storage temperature is between 2°C and 8°C.[\[1\]](#)[\[2\]](#)
- **Atmosphere:** Store in a dry and well-ventilated place.[\[1\]](#) Due to its moisture sensitivity, storage under an inert atmosphere (e.g., argon or nitrogen) is advisable.
- **Container:** Keep the container tightly closed to prevent moisture ingress and potential oxidation.[\[1\]](#)
- **Light:** While specific photostability data is not available, it is good practice to store the compound protected from light to prevent potential photodegradation.
- **Incompatibilities:** Avoid contact with strong acids and oxidizing agents.[\[1\]](#) The compound can form explosive mixtures with air upon intense warming.[\[1\]](#)

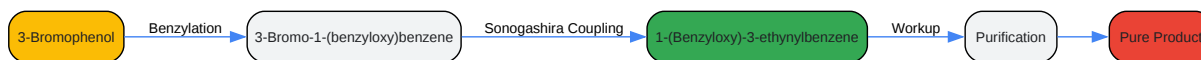
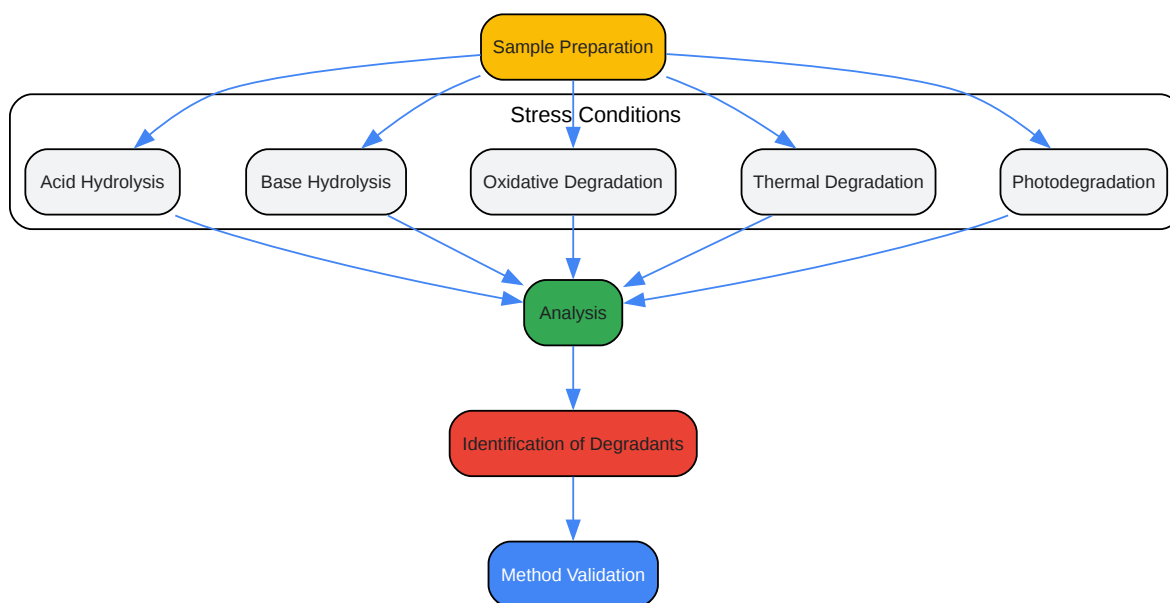
Potential Degradation Pathways

While specific degradation studies for **1-(Benzyloxy)-3-ethynylbenzene** are not readily available in the public domain, potential degradation pathways can be inferred based on the functional groups present in the molecule: the benzyloxy group and the ethynyl group.

Hydrolysis of the Benzyl Ether Linkage

Under acidic or basic conditions, the benzyl ether linkage is susceptible to hydrolysis. This would lead to the formation of 3-ethynylphenol and benzyl alcohol.





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References

- 1. researchgate.net [researchgate.net]
- 2. Mechanisms of Catalytic Cleavage of Benzyl Phenyl Ether in Aqueous and Apolar Phases | Journal Article | PNNL [pnnl.gov]
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